

Technical Guide: Research Frontiers for 3,5-Dichlorophenylthiourea

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Compound of Interest

Compound Name: 3,5-Dichlorophenylthiourea

CAS No.: 107707-33-5

Cat. No.: B024775

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Compound Class: Halogenated Phenylthiourea Primary Applications: Urease Inhibition, Anticancer Drug Design, Agrochemical Development Document ID: DCPT-RES-2026-v1

Executive Summary & Chemical Profile

3,5-Dichlorophenylthiourea (3,5-DCPT) represents a privileged scaffold in medicinal chemistry due to the synergistic combination of a lipophilic, electron-deficient aromatic ring and a bidentate sulfur-nitrogen chelating core. While its urea analog (COH-SR4) is a documented anticancer agent, the thiourea variant offers distinct advantages in metal chelation (soft base sulfur) and membrane permeability, making it a prime candidate for three specific research vectors:

- Urease Inhibition: Targeting *Helicobacter pylori* and soil nitrogenase activity.
- Oncology (Bioisosteric Design): Targeting AMPK/GST pathways in melanoma and lung cancer.
- Antimicrobial Energetics: Disrupting mycobacterial respiration.

Chemical Structure & Properties[1][2][3][4][5][6][7]

- IUPAC Name: 1-(3,5-Dichlorophenyl)thiourea
- Molecular Formula: $C_7H_6Cl_2N_2S$
- Key Pharmacophore: The thiourea moiety () acts as a hydrogen bond donor/acceptor and a metal chelator. The 3,5-dichloro substitution increases lipophilicity () and metabolic stability by blocking para-oxidation.

Core Research Area 1: Urease Inhibition (High Confidence)

Application: Peptic Ulcer Therapy (*H. pylori*) & Agrochemical Nitrogen Stabilizers.

The Mechanism

Urease is a nickel-dependent metalloenzyme. The sulfur atom in 3,5-DCPT acts as a "soft" base, showing high affinity for the

ions in the enzyme's active site. Unlike urea derivatives, thioureas can displace water molecules coordinated to Nickel, effectively locking the enzyme in an inactive state.

Experimental Evidence: Research indicates that electron-withdrawing groups (like Chlorine) on the phenyl ring enhance the acidity of the N-H protons, strengthening the binding interaction with the active site residues (specifically His

222 and Asp

360).

Experimental Protocol: Urease Inhibition Assay (Indophenol Method)

- Objective: Determine the of 3,5-DCPT against Jack Bean Urease.

- Validation: Use Thiourea or Acetohydroxamic acid as a positive control.

Step-by-Step Workflow:

- Preparation: Dissolve 3,5-DCPT in DMSO (stock 10 mM). Dilute with phosphate buffer (pH 8.2) to varying concentrations (0.1 – 100).

- Incubation: Mix

of enzyme solution (

) with

of test compound. Incubate at

for 15 minutes to allow inhibitor binding.

- Substrate Addition: Add

of Urea solution (

). Incubate for 15 minutes.

- Reaction Termination: Add

of phenol-hypochlorite reagents (Indophenol method).

- Quantification: Measure absorbance at

after 10 minutes.

- Calculation:

.

Core Research Area 2: Anticancer Bioisostere (Exploratory)

Application: Melanoma and Non-Small Cell Lung Cancer (NSCLC).

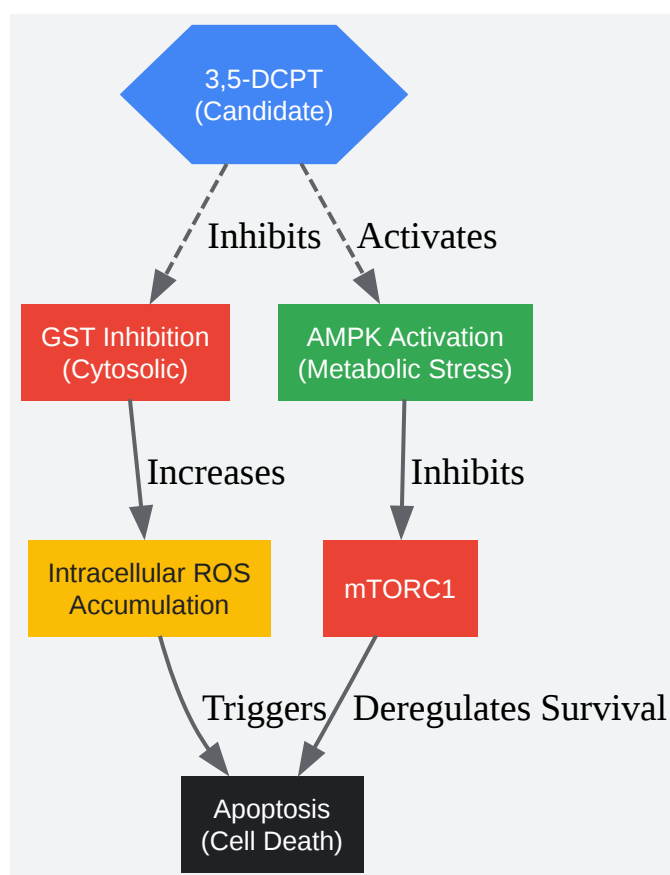
The Scientific Rationale

The urea analog 1,3-bis(3,5-dichlorophenyl)urea (COH-SR4) is a potent inhibitor of Glutathione S-Transferase (GST) and an activator of AMPK. The thiourea bioisostere (3,5-DCPT) is predicted to maintain the hydrophobic interaction with the GST binding pocket while altering the hydrogen bonding dynamics due to the larger Van der Waals radius of Sulfur.

Hypothesis: 3,5-DCPT may exhibit superior intracellular retention or distinct kinase selectivity profiles compared to COH-SR4.

Visualization: Proposed Signaling Pathway Modulation

The following diagram illustrates the mechanism established for the urea analog, which serves as the template for testing 3,5-DCPT.



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Figure 1: Hypothesized mechanism of action for 3,5-DCPT in cancer cells, based on the COH-SR4 pharmacophore model.

Core Research Area 3: Antimicrobial Energetics

Application: Multi-Drug Resistant (MDR) Tuberculosis.

Recent studies on diphenyl-thioureas suggest they act as "uncouplers" of oxidative phosphorylation in mycobacteria. The lipophilic 3,5-dichlorophenyl ring facilitates penetration of the thick mycolic acid cell wall of *M. tuberculosis*, while the thiourea headgroup disrupts the proton motive force (PMF).

Key Metric to Measure:

- MIC (Minimum Inhibitory Concentration): Against *M. smegmatis* (surrogate) and *M. tuberculosis* H37Rv.
- Selectivity Index (SI):

(Vero cells) / MIC.

Synthesis & Characterization Protocol

To ensure research integrity, 3,5-DCPT should be synthesized in-house to guarantee purity, as commercial batches often contain aniline impurities.

Reaction Scheme

Detailed Methodology

- Addition: Dissolve 3,5-dichloroaniline (10 mmol) in dry acetone. Dropwise add benzoyl isothiocyanate (11 mmol) under stirring.
- Reflux: Heat to reflux for 4 hours. A solid precipitate (benzoyl thiourea intermediate) will form.
- Hydrolysis: Filter the solid and suspend in 10% NaOH solution. Heat at

for 30 minutes to cleave the benzoyl group.
- Workup: Acidify the solution with HCl to pH 4. The product, **3,5-Dichlorophenylthiourea**, will precipitate.

- Purification: Recrystallize from Ethanol/Water (1:1).

- Validation:

- Melting Point: Expect

(verify with literature).

- NMR:

NMR (DMSO-

) should show two distinct broad singlets for

and

, and aromatic protons at

.

Summary of Quantitative Potential

Research Area	Target Mechanism	Est. Potency Range	Primary Challenge
Urease Inhibitor	Ni ²⁺ Chelation		Selectivity vs. Human Carbonic Anhydrase
Anticancer	GST Inhibition / AMPK		Solubility in aqueous media
Antitubercular	PMF Uncoupler		Cytotoxicity to host cells

References

- Anticancer Activity of Dichlorophenyl Ureas

- Title: 1,3-bis(3,5-dichlorophenyl)

- Source: N

- URL:[[Link](#)]

- Thiourea Cytotoxicity Mechanisms
 - Title: Investigation of the Mechanisms of Cytotoxic Activity of 1,3-Disubstituted Thiourea Deriv
 - Source: PubMed Central.
 - URL:[[Link](#)]
- Urease Inhibition by Thioureas
 - Title: Inhibition of Urease Enzyme Activity by Urea and Thiourea Derivatives.[1][2]
 - Source: ResearchGate.[2]
 - URL:[[Link](#)]
- General Biological Applications
 - Title: Biological Applications of Thiourea Deriv
 - Source: MDPI (Chemistry).
 - URL:[[Link](#)]

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Sources

- [1. A review on the development of urease inhibitors as antimicrobial agents against pathogenic bacteria - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
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